

An In-depth Technical Guide to 4-Methylethcathinone (4-MEC)

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Compound of Interest

Compound Name: MPNE

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Introduction

4-Methylethcathinone (4-MEC) is a synthetic stimulant of the cathinone class, chemically related to mephedrone.^[1] It has emerged as a designer drug, often marketed as a substitute for controlled substances like mephedrone.^[2] Chemically known as 2-(ethylamino)-1-(4-methylphenyl)propan-1-one, 4-MEC is an N-ethylated analog of 4-methylmethcathinone.^[2] Due to its potential for abuse and lack of accepted medical use, it is classified as a Schedule I controlled substance in the United States.^{[2][3]} This guide provides a comprehensive technical overview of 4-MEC, focusing on its chemical properties, mechanism of action, and analytical methodologies.

Chemical and Physical Properties

4-MEC is typically found as a white, water-soluble hydrochloride salt powder.^[2] Its chemical and physical properties are summarized in the table below.

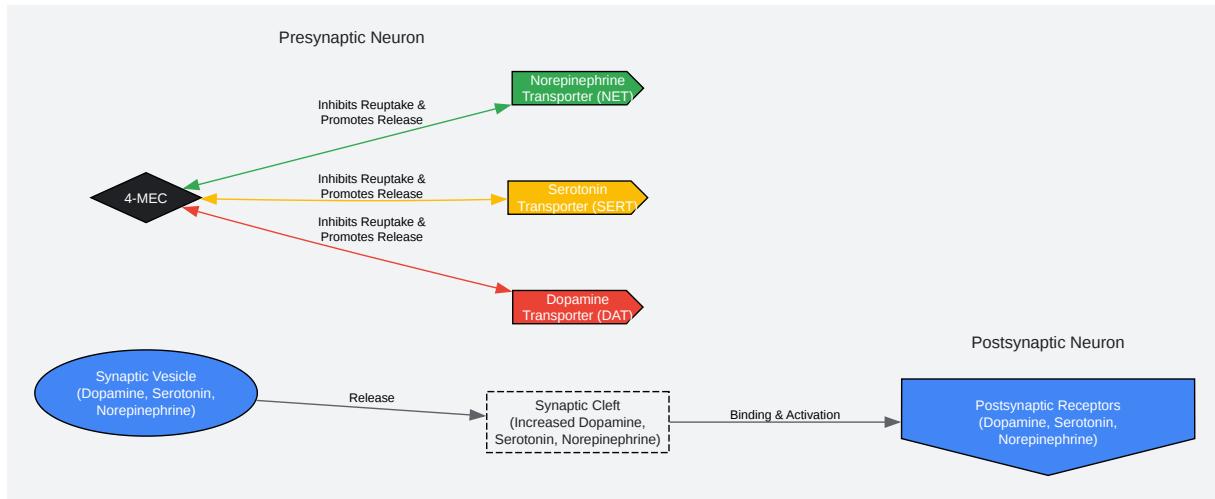
Property	Value	Source
Molecular Formula	C12H17NO	PubChem
Molecular Weight	191.27 g/mol	PubChem
IUPAC Name	2-(ethylamino)-1-(p-tolyl)propan-1-one	PubChem
CAS Number	1225617-18-4	PubChem
Purity (as hydrochloride)	Crystalline solid	Cayman Chemical
Solubility	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 10 mg/ml	Cayman Chemical

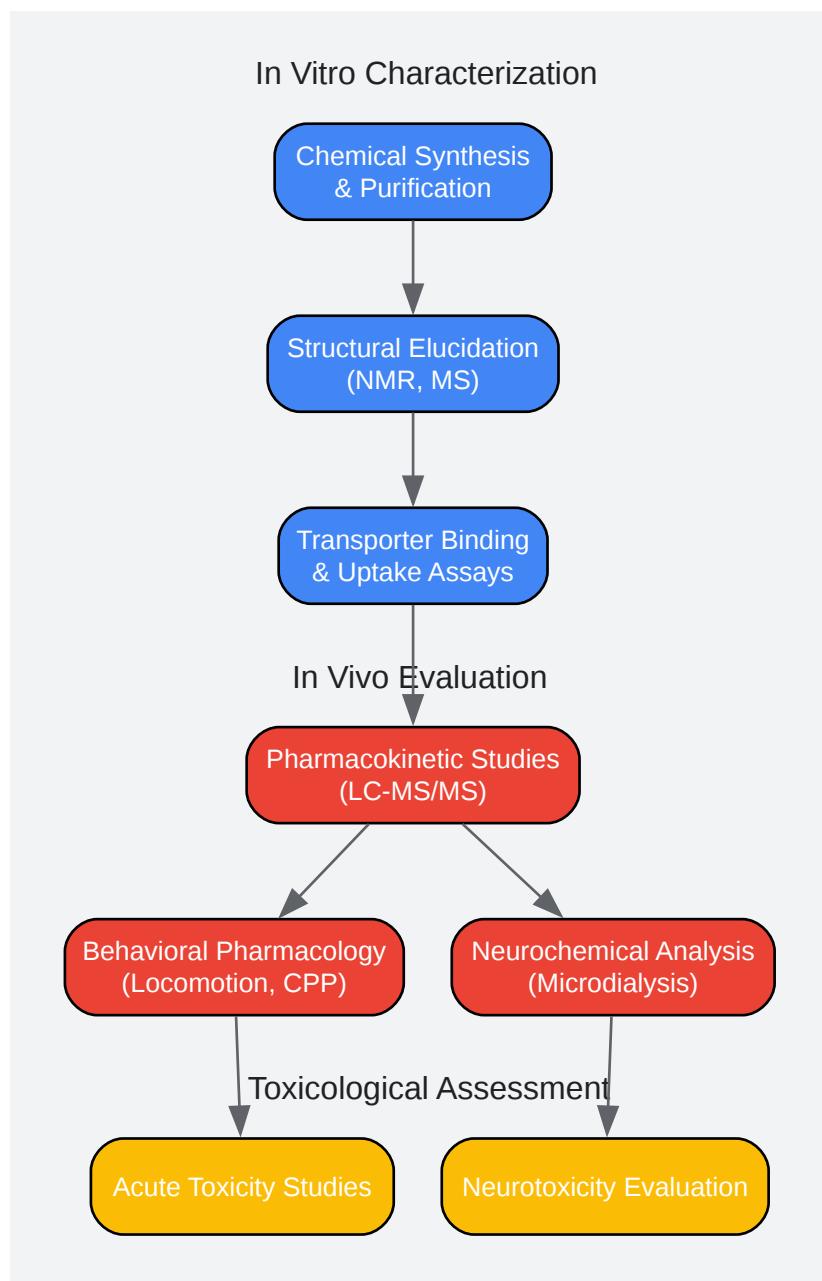
Mechanism of Action

4-MEC's primary mechanism of action involves the inhibition of monoamine transporters, leading to an increase in the extracellular concentrations of dopamine, serotonin, and norepinephrine.^[4] It acts as a non-selective substrate for these transporters, with a notable affinity for the serotonin transporter (SERT).^[2]

Signaling Pathway Diagram

The following diagram illustrates the proposed mechanism of action of 4-MEC at the synaptic cleft.





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